

In-depth Technical Guide: The Challenge of Defining Basic Blue 77

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Compound of Interest

Compound Name: *Basic blue 77*

Cat. No.: *B1172070*

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For Researchers, Scientists, and Drug Development Professionals

An extensive investigation into the molecular structure and chemical formula of the substance designated as **Basic Blue 77** reveals a significant lack of precise, publicly available scientific data. Despite its listing with the Chemical Abstracts Service (CAS) number 12270-15-4, a definitive molecular structure and formula remain elusive across numerous chemical databases and scientific literature. This guide summarizes the available information and elucidates the challenges in characterizing this particular dye.

Summary of Findings

Multiple chemical supplier and database entries for **Basic Blue 77** (CAS 12270-15-4) consistently lack fundamental chemical information. Notably, the molecular formula is often absent, and the molecular weight is frequently listed as zero, which is chemically impossible. This suggests that "**Basic Blue 77**" may not refer to a single, well-defined chemical compound.

Several possibilities could explain this ambiguity:

- **Commercial Mixture:** "**Basic Blue 77**" may be the commercial name for a product that is a mixture of several different chemical compounds. The exact composition of such mixtures can be proprietary and variable.
- **Polymeric Dye:** The substance could be a polymer, where the repeating monomer units are consistent, but the overall chain length and molecular weight vary, making a single molecular

formula impractical.

- **Undisclosed Structure:** The precise chemical structure may be a trade secret, and therefore not disclosed publicly by the manufacturer.
- **Inconsistent Nomenclature:** There may be inconsistencies in how the name "**Basic Blue 77**" is applied in the chemical industry, leading to confusion with other dyes. For instance, searches for "**Basic Blue 77**" sometimes yield results for other well-defined dyes like Basic Blue 7 or Disperse Blue 77, which have distinct structures and properties.

The Australian Industrial Chemicals Introduction Scheme (AICIS), a government regulatory body, lists C.I. **Basic Blue 77** with the CAS number 12270-15-4 but describes its molecular formula as "Unspecified". This official designation further supports the conclusion that the precise molecular identity is not publicly defined.

Physicochemical and Identifier Data

While a definitive structure is not available, the following identifiers and limited data have been associated with **Basic Blue 77**.

Parameter	Value	Reference
Chemical Name	Basic Blue 77	[1] [2]
CAS Number	12270-15-4	[1] [2]
Synonyms	C.I. Basic Blue 77, Aizen Cathilon Blue CD-FRLH, Cathilon CD-FRLH, Sandocryl Brilliant Blue B-BLE, Sevron Blue ER, Yoracryl Brilliant Blue R	[2]
Molecular Formula	Not Available (Listed as "Unspecified" by some sources)	
Molecular Weight	Not Available (Often erroneously listed as 0)	[1] [2]

Experimental Protocols and Signaling Pathways

Due to the absence of a defined molecular structure and relevant biological studies in the public domain, no experimental protocols for synthesis, analysis, or biological assays specifically for a defined "**Basic Blue 77**" molecule could be identified. Similarly, there is no information regarding any signaling pathways modulated by this substance.

Conclusion for the Research Professional

Researchers, scientists, and drug development professionals should exercise extreme caution when encountering the designation "**Basic Blue 77**." The lack of a defined molecular structure means that experimental results obtained using a product with this name may not be reproducible or comparable with results from other batches or suppliers.

For any research or development application, it is imperative to:

- Obtain a detailed Certificate of Analysis (CoA) from the supplier that specifies the precise chemical structure(s) of the component(s) in the product.
- Perform independent analytical characterization using techniques such as mass spectrometry, NMR spectroscopy, and chromatography to determine the identity and purity of the substance.

Without such characterization, any scientific conclusions drawn from the use of a product labeled "**Basic Blue 77**" would be on uncertain ground. For applications requiring a well-defined blue cationic dye, it is recommended to use a compound with a publicly known and verified chemical structure, such as Basic Blue 7 (Victoria Pure Blue BO) or Basic Blue 9 (Methylene Blue).

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References

- 1. Basic blue 77 | 12270-15-4 [chemicalbook.com]
- 2. Basic blue 77 | lookchem [lookchem.com]
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